

Demethoxyencecalinol: A Technical Guide to Purity and Stability

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Compound of Interest

Compound Name: *Demethoxyencecalinol*

Cat. No.: *B1596252*

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Disclaimer: This document provides a comprehensive overview of the available information on synthetic **Demethoxyencecalinol**. It is important to note that publicly accessible, peer-reviewed data on the synthesis, purity, and stability of this specific compound is limited. Therefore, this guide combines the available data with generalized experimental protocols and workflows applicable to chromene-based natural products. The experimental sections should be considered as templates and require specific validation.

Introduction

Demethoxyencecalinol, systematically named 6-(1-Hydroxyethyl)-2,2-dimethyl-2H-1-benzopyran, is a naturally occurring chromene derivative.^[1] Chromenes are a class of heterocyclic compounds widely found in plants and are recognized for their diverse biological activities, making them of interest to the pharmaceutical and medicinal chemistry sectors. This guide aims to consolidate the known information regarding **Demethoxyencecalinol** and provide a framework for its purity and stability assessment.

Chemical Structure and Properties:

| Property | Value | Source |
|-------------------|---|-------------------|
| IUPAC Name | 1-(2,2-dimethylchromen-6-yl)ethanol | PubChem |
| Synonyms | Demethoxyencecalinol, 6-(1-Hydroxyethyl)-2,2-dimethyl-2H-1-benzopyran | PubChem |
| CAS Number | 71822-00-9 | PubChem |
| Molecular Formula | C ₁₃ H ₁₆ O ₂ | [1] |
| Molecular Weight | 204.26 g/mol | [1] |
| Appearance | Solid (presumed) | General Knowledge |
| Solubility | Data not available | - |

Purity Profile of Synthetic Demethoxyencecalinol

Detailed purity data for synthetically produced **Demethoxyencecalinol** is not extensively reported in the scientific literature. However, a typical purity analysis for a synthetic chromene derivative would involve a combination of chromatographic and spectroscopic techniques.

Table 2.1: Representative Purity Data for a Synthetic Batch (Hypothetical)

| Analytical Method | Parameter | Specification (Typical) | Result |
|------------------------------|-----------------------|-------------------------------|--------------------|
| HPLC-UV | Assay | ≥ 98.0% | Data not available |
| Total Impurities | ≤ 2.0% | Data not available | |
| Any single unknown impurity | ≤ 0.5% | Data not available | |
| LC-MS | Major Peak (m/z) | [M+H] ⁺ = 205.1223 | Data not available |
| ¹ H NMR | Conforms to structure | Conforms | Data not available |
| Residual Solvents (GC) | e.g., Ethyl Acetate | ≤ 5000 ppm | Data not available |
| e.g., Hexane | ≤ 290 ppm | Data not available | |
| Water Content (Karl Fischer) | ≤ 0.5% | Data not available | |

Stability of Synthetic Demethoxyencecalinol

The stability of **Demethoxyencecalinol** has not been specifically documented. Generally, chromene derivatives can be susceptible to degradation under various stress conditions.^{[2][3]} Stability studies are crucial to determine the shelf-life and appropriate storage conditions.

Table 3.1: Summary of Forced Degradation Studies (Hypothetical)

| Stress Condition | Duration | Assay (%) | Major Degradants Formed |
|---|-----------------------|--------------------|-------------------------|
| Acid Hydrolysis (0.1 M HCl, 60°C) | 24 hours | Data not available | Data not available |
| Base Hydrolysis (0.1 M NaOH, 60°C) | 24 hours | Data not available | Data not available |
| Oxidative (3% H ₂ O ₂ , RT) | 24 hours | Data not available | Data not available |
| Thermal (80°C, solid state) | 7 days | Data not available | Data not available |
| Photolytic (ICH Q1B) | 1.2 million lux hours | Data not available | Data not available |

Long-Term Stability Recommendation (Hypothetical): Based on the general stability of related natural products, it is recommended to store **Demethoxyencecalinol** in a well-closed container, protected from light, at a controlled room temperature or under refrigerated conditions.[\[2\]](#)

Experimental Protocols (Generalized)

The following are generalized protocols for the types of experiments that would be required to determine the purity and stability of **Demethoxyencecalinol**. These would need to be optimized and validated for this specific molecule.

4.1 Purity Determination by High-Performance Liquid Chromatography (HPLC)

- Instrumentation: HPLC with UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
- Gradient Program: Start at 70% A, ramp to 100% B over 20 minutes, hold for 5 minutes, and return to initial conditions.

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the sample in methanol to a concentration of 1 mg/mL.

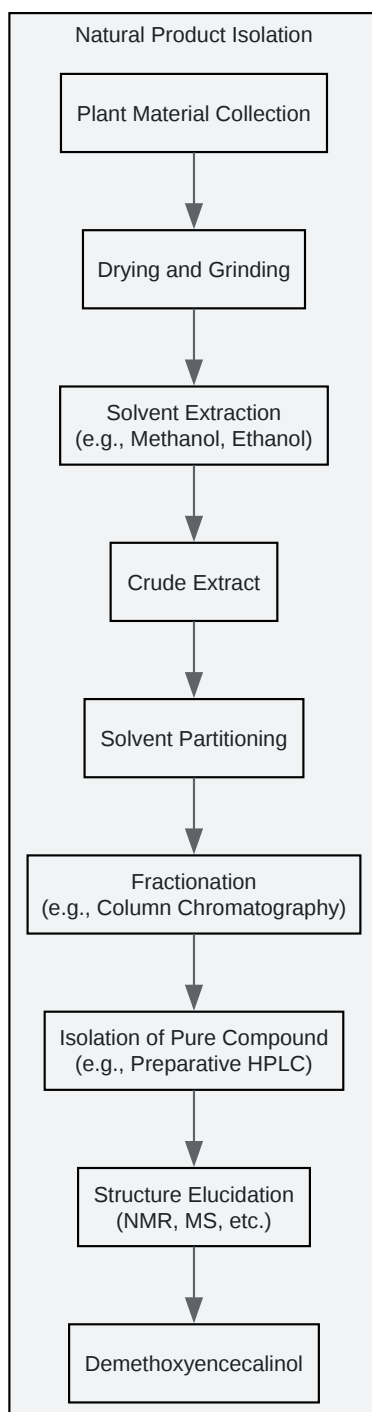
4.2 Forced Degradation Studies

Forced degradation studies are essential for understanding the degradation pathways and for developing stability-indicating analytical methods.^{[3][4]}

- Acid Hydrolysis: Dissolve **Demethoxyencecalinol** in a 1:1 mixture of acetonitrile and 0.1 M HCl. Heat at 60°C for 24 hours. Neutralize with 0.1 M NaOH before analysis.
- Base Hydrolysis: Dissolve **Demethoxyencecalinol** in a 1:1 mixture of acetonitrile and 0.1 M NaOH. Heat at 60°C for 24 hours. Neutralize with 0.1 M HCl before analysis.
- Oxidative Degradation: Dissolve **Demethoxyencecalinol** in acetonitrile and add 3% hydrogen peroxide. Keep at room temperature for 24 hours.
- Thermal Degradation: Store the solid compound in an oven at 80°C for 7 days.
- Photostability: Expose the solid compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).

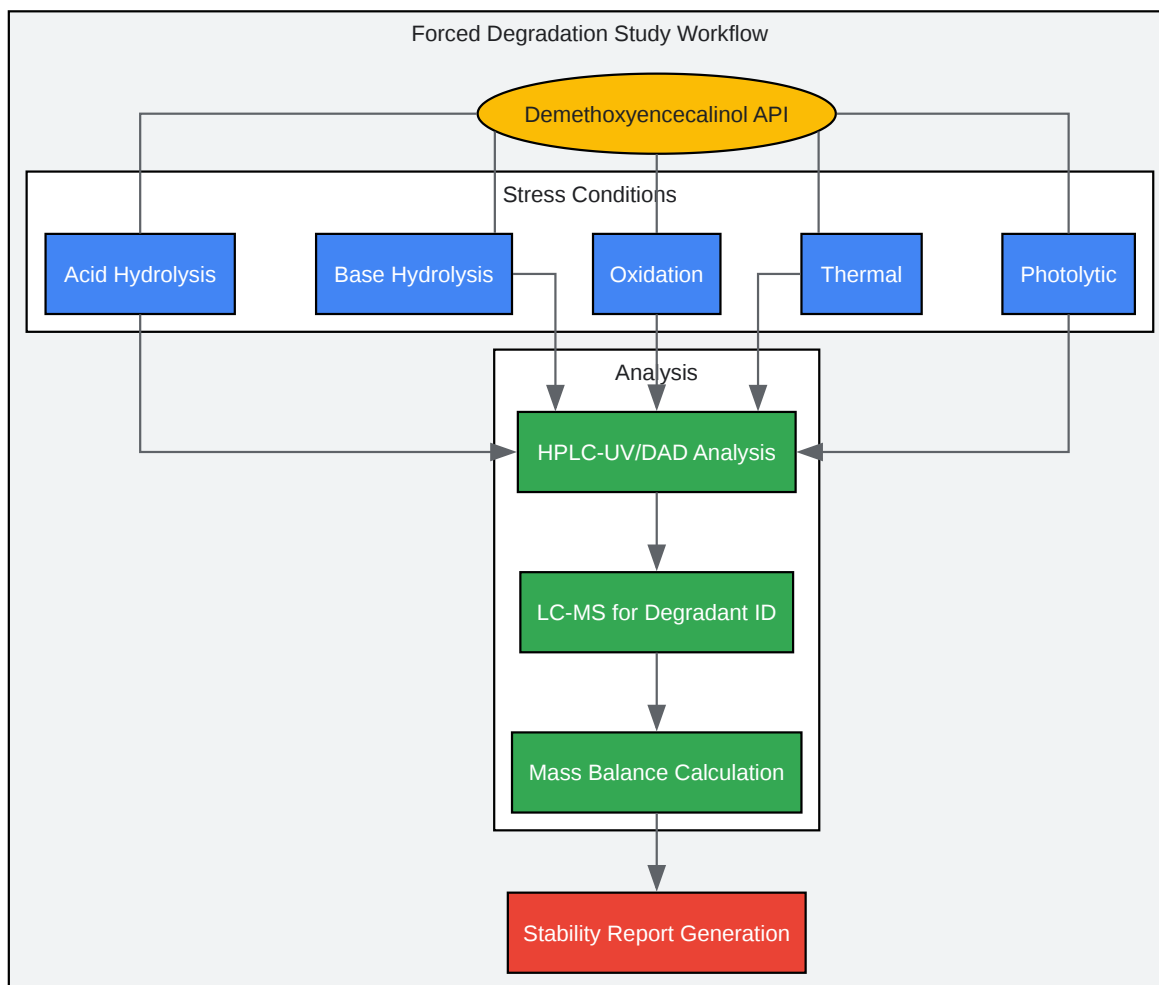
Visualized Workflows

The following diagrams illustrate generalized workflows for the isolation and stability testing of a natural product like **Demethoxyencecalinol**.



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Fig 1. Generalized workflow for natural product isolation.



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Fig 2. Workflow for a forced degradation stability study.

Conclusion and Future Directions

Demethoxyencecalinol is a known natural product with potential for further scientific investigation. However, the current body of public literature lacks detailed studies on its synthesis, purification, and stability. For this compound to be considered for further development, comprehensive studies are required to:

- Develop and validate a scalable synthetic route.
- Establish a comprehensive purity profile, including the identification and characterization of process-related impurities and potential degradants.
- Conduct thorough stability studies under various conditions to establish its degradation pathways and determine a suitable shelf-life.

The information and generalized protocols provided in this guide serve as a foundational framework for researchers and drug development professionals to design and execute these necessary studies.

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